

# Application Notes and Protocols: 11-Oxomogroside IV

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## Compound of Interest

Compound Name: 11-Oxomogroside IV

Cat. No.: B14862747

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**11-Oxomogroside IV** is a cucurbitane triterpenoid glycoside that can be found in the fruits of *Siraitia grosvenorii*, commonly known as monk fruit.[1] It belongs to the family of mogrosides, which are recognized for their intense sweetness and are often used as natural, non-caloric sweeteners. Research has also highlighted the potential health benefits of mogrosides, including their antioxidant properties. This document aims to provide an overview of **11-Oxomogroside IV**, with a focus on its synthesis, properties, and biological activities.

While a complete de novo chemical synthesis protocol for **11-Oxomogroside IV** is not readily available in the current literature, this note provides information on a closely related and more extensively studied compound, 11-oxo-Mogroside V. The data presented for 11-oxo-Mogroside V can serve as a valuable reference for researchers interested in the properties and potential applications of this class of compounds.

## Physicochemical Properties of 11-oxo-Mogroside V

The following table summarizes the key physicochemical properties of 11-oxo-Mogroside V.

Property	Value	Reference
CAS Number	126105-11-1	[2][3]
Molecular Formula	C <sub>60</sub> H <sub>100</sub> O <sub>29</sub>	[3]
Molecular Weight	1285.4 g/mol	[3]
Purity	≥95%	[3]
Appearance	Crystalline solid	[3]
Solubility	DMF: 1 mg/mlDMSO: 1 mg/mlPBS (pH 7.2): 10 mg/ml	[3]
Storage	-20°C	[3]
Stability	≥ 4 years	[3]

## Biological Activity of 11-oxo-Mogroside V: Antioxidant Effects

11-oxo-Mogroside V has demonstrated significant antioxidant properties by scavenging reactive oxygen species (ROS) and preventing oxidative damage. The table below presents the half-maximal effective concentrations (EC<sub>50</sub>) for its antioxidant activities.

Activity	EC <sub>50</sub> (µg/ml)	Reference
O <sub>2</sub> <sup>-</sup> Scavenging	4.79	[3][4][5]
OH <sup>-</sup> Scavenging	16.52	[3][4]
OH <sup>-</sup> -induced DNA Damage Prevention	3.09	[3]
H <sub>2</sub> O <sub>2</sub> Scavenging	16.52	[4][5]

## Conceptual Workflow for Extraction and Purification of Mogrosides

The following diagram illustrates a general workflow for the extraction and purification of mogrosides from their natural source, the monk fruit (*Siraitia grosvenorii*). As de novo synthesis is not common, this extraction process is the primary method for obtaining these compounds.



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